

Application Notes and Protocols for CCT3833 in Cell Culture Experiments

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Compound of Interest

Compound Name: CCT3833

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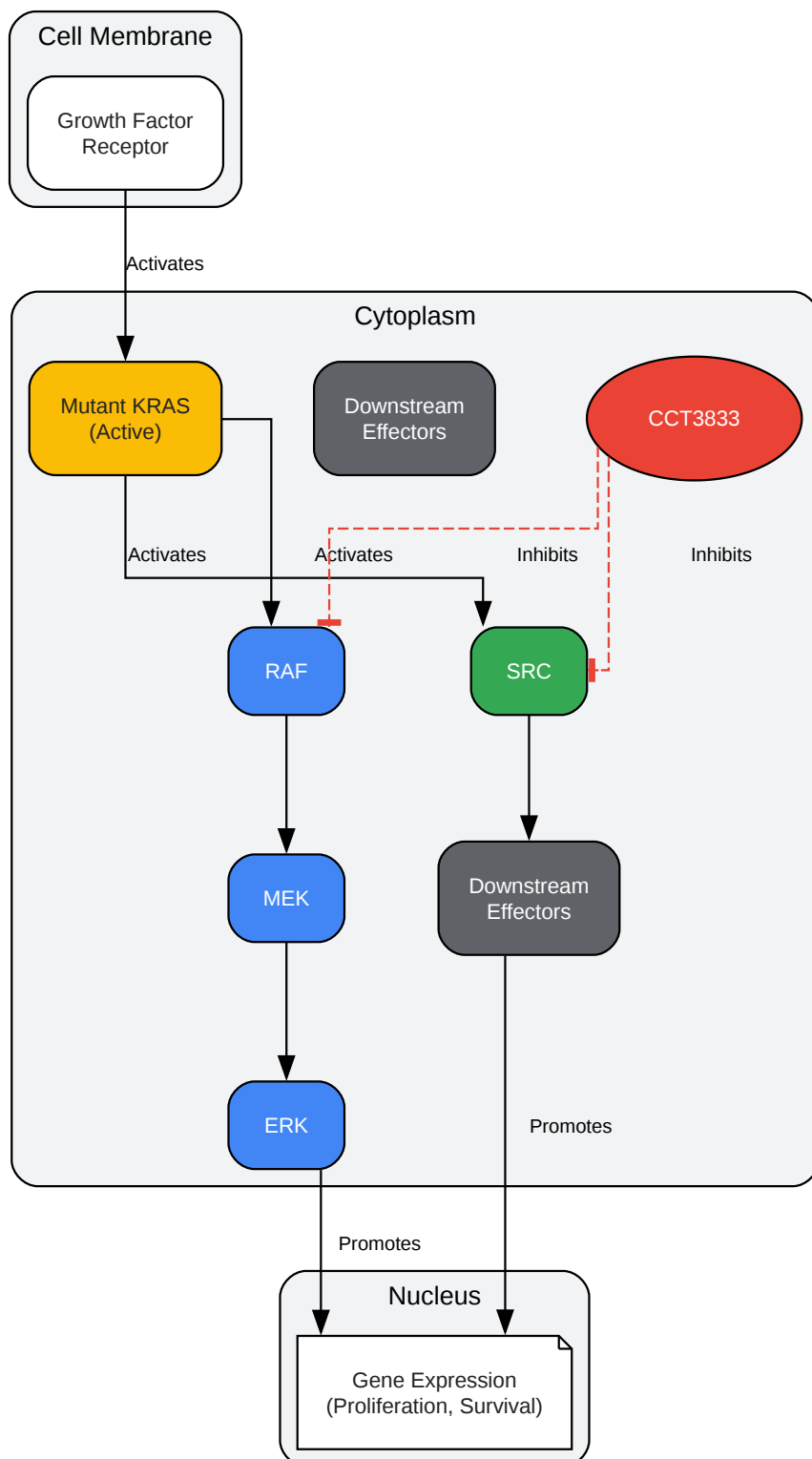
These application notes provide a comprehensive guide for utilizing **CCT3833**, a potent dual inhibitor of pan-RAF and SRC kinases, in cell culture experiments. **CCT3833** is particularly effective in cancer cell lines harboring KRAS mutations, offering a promising therapeutic strategy for cancers that have been historically difficult to treat. This document outlines the mechanism of action, recommended cell lines, quantitative data on its anti-proliferative activity, and detailed protocols for key in vitro assays.

Mechanism of Action

CCT3833 functions as a "paradox-breaking" inhibitor, simultaneously targeting two critical signaling pathways downstream of the KRAS oncogene: the RAF-MEK-ERK (MAPK) pathway and the SRC signaling pathway. In KRAS-mutant cancers, both of these pathways are often hyperactivated, driving uncontrolled cell proliferation, survival, and metastasis. By inhibiting both RAF and SRC kinases, **CCT3833** effectively suppresses these oncogenic signals. This dual inhibition has been shown to be more effective than targeting either pathway alone.

Below is a diagram illustrating the signaling pathway targeted by **CCT3833**.

CCT3833 Mechanism of Action

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